

Long-term stability of Pociredir in solution

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Compound of Interest

Compound Name:	Pociredir
CAS No.:	2490674-02-5
Cat. No.:	B8210139

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Disclaimer: As of November 2025, there is no publicly available data on the long-term stability of **Pociredir** in solution, its degradation pathways, or recommended storage conditions once prepared in a solution for experimental use. The information provided below is based on available clinical trial data for the oral capsule formulation and is intended for informational purposes for researchers, scientists, and drug development professionals.

Frequently Asked Questions (FAQs)

General Information

Q1: What is **Pociredir** and what is its primary mechanism of action?

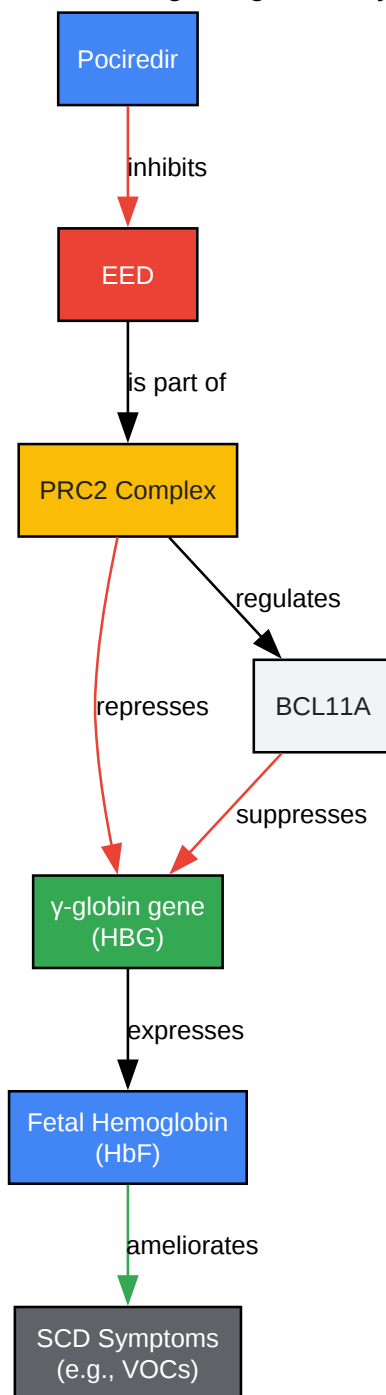
Pociredir (formerly known as FTX-6058) is an investigational, orally administered small molecule being developed for the treatment of sickle cell disease (SCD).[1][2][3] Its primary mechanism of action is the selective inhibition of the embryonic ectoderm development (EED) protein, which is a core component of the Polycomb Repressive Complex 2 (PRC2).[1][3] By inhibiting EED, **Pociredir** aims to reactivate the production of fetal hemoglobin (HbF), which can ameliorate the symptoms of SCD.[1][2][3]

Q2: What is the role of the PRC2 complex and EED in sickle cell disease?

The PRC2 complex is involved in gene silencing. In the context of SCD, it plays a role in the postnatal switch from fetal hemoglobin (HbF) to adult hemoglobin (HbA) by repressing the genes responsible for HbF production.[1] The EED protein is essential for the function of the PRC2 complex.[1][3] By inhibiting EED, **Pociredir** disrupts the activity of the PRC2 complex, leading to an increase in the expression of gamma-globin and consequently, the production of HbF.[1][4]

Signaling Pathway

Pociredir Signaling Pathway



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Caption: Mechanism of action of **Pociredir** in inducing fetal hemoglobin.

Formulation and Administration

Q3: What is the current formulation of **Pociredir** used in clinical trials?

In the ongoing PIONEER Phase 1b clinical trial (NCT05169580), **Pociredir** is administered as an oral capsule.^{[3][5]}

Q4: What are the dosages of **Pociredir** being investigated?

The PIONEER trial has been evaluating multiple dose levels of **Pociredir**, including 2 mg, 6 mg, 12 mg, and 20 mg, administered once daily.^{[2][5][6]}

Troubleshooting and Stability (General Guidance)

Q5: Since there is no data on **Pociredir** in solution, what are some general best practices for handling investigational compounds in solution?

While specific data for **Pociredir** is unavailable, general principles for handling investigational small molecules in solution for in vitro experiments include:

- **Solvent Selection:** Use high-purity solvents recommended for similar chemical structures. Test solubility in small volumes before preparing a stock solution.
- **Storage Conditions:** Unless otherwise specified, store stock solutions at -20°C or -80°C in small aliquots to avoid repeated freeze-thaw cycles. Protect from light by using amber vials or wrapping tubes in foil.
- **Stability Assessment:** If possible, perform a small-scale stability study under your specific experimental conditions (e.g., temperature, pH, media) using an appropriate analytical method such as HPLC to check for degradation over time.
- **Visual Inspection:** Before each use, visually inspect the solution for any signs of precipitation, cloudiness, or color change, which could indicate instability or degradation.

Experimental Protocols

Due to the lack of publicly available information on the long-term stability of **Pociredir** in solution, we cannot provide detailed experimental protocols for stability-indicating assays.

Researchers should develop and validate their own methods based on the physicochemical properties of the compound and the intended application.

Data Presentation

As no quantitative data on the stability of **Pociredir** in solution is available, a data summary table cannot be provided at this time. Researchers are encouraged to generate their own stability data for their specific formulations and experimental conditions.

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References

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